Environmental Degradation and Ecotoxicological Impact of 2-Bromopropane: A Technical Guide

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Compound of Interest	
Compound Name:	2-Bromopropane
Cat. No.:	B125204

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Abstract

2-Bromopropane (2-BP), an organobromine solvent, has seen use as a substitute for ozone-depleting substances in various industrial applications. However, its release into the environment poses significant risks due to its inherent toxicity and potential for environmental degradation. This technical guide provides a comprehensive overview of the environmental impact of **2-bromopropane**, detailing its degradation pathways, ecotoxicological effects, and the experimental methodologies used for its assessment. Quantitative data are presented in structured tables for comparative analysis, and key processes are visualized through detailed diagrams.

Environmental Fate and Degradation

2-Bromopropane released into the environment is subject to both biotic and abiotic degradation processes, which determine its persistence and potential for exposure to ecological receptors.

Biodegradation

2-Bromopropane is considered to be readily biodegradable under aerobic conditions.[1] Standardized biodegradation tests, such as those outlined by the Organisation for Economic

Co-operation and Development (OECD), are used to assess its biodegradability.

1.1.1. Aerobic Biodegradation in Aquatic Environments

The ready biodegradability of **2-bromopropane** in water can be assessed using methods like the OECD 301F (Manometric Respirometry Test) or OECD 301B (CO2 Evolution Test). In the Japanese MITI test, **2-bromopropane**, at a concentration of 100 mg/L, achieved 73-89% of its theoretical biochemical oxygen demand (BOD) within two weeks using an activated sludge inoculum, indicating it is readily biodegradable.[1]

1.1.2. Aerobic Biodegradation in Soil

The degradation of volatile organic compounds like **2-bromopropane** in soil can be evaluated using OECD Guideline 307. This method involves incubating the test substance with soil and monitoring its disappearance over time, often using radiolabeled compounds to trace its fate and identify metabolites.

Abiotic Degradation

1.2.1. Atmospheric Degradation

In the atmosphere, **2-bromopropane** is expected to exist primarily in the vapor phase.[1] Its primary degradation pathway is through reaction with photochemically-produced hydroxyl radicals.[1] The estimated atmospheric half-life for this reaction is approximately 18 days.[1]

1.2.2. Hydrolysis

2-Bromopropane can undergo hydrolysis in water, with a reported half-life of 2.1 days at 25°C and pH 7.[1]

Ecotoxicological Effects

2-Bromopropane exhibits toxicity to a range of aquatic organisms. Standardized ecotoxicity tests are employed to determine the concentrations at which adverse effects are observed.

Aquatic Invertebrates

Studies on the freshwater crustacean Daphnia magna have shown that **2-bromopropane** is toxic. The 48-hour median effective concentration (EC50), which is the concentration that immobilizes 50% of the daphnids, has been determined.

Algae

The effects of **2-bromopropane** on primary producers can be assessed through algal growth inhibition tests, such as OECD Guideline 201. These tests measure the impact of the chemical on the growth of green algae.

Fish

While specific data on the toxicity of **2-bromopropane** to fish is limited in the provided search results, it is known to be harmful to aquatic life.[2] Acute toxicity tests, such as those following OECD Guideline 203, can be used to determine the lethal concentration (LC50) for fish species.

Quantitative Data Summary

The following tables summarize the key quantitative data related to the environmental impact and degradation of **2-bromopropane**.

Table 1: Physical and Chemical Properties of **2-Bromopropane**

Property	Value	Reference
Molecular Formula	C_3H_7Br	[3]
Molecular Weight	122.99 g/mol	[3]
Boiling Point	59-60 °C	[3]
Water Solubility	3,180 mg/L at 20°C	[3]
Vapor Pressure	216 mm Hg at 25°C	[1]
Log Kow (Octanol-Water Partition Coefficient)	2.14	[1]

Table 2: Environmental Fate and Degradation Data for **2-Bromopropane**

Parameter	Value	Conditions	Reference
Biodegradation (Aquatic)	73-89% in 14 days	Japanese MITI test, activated sludge	[1]
Atmospheric Half-life	~18 days	Reaction with hydroxyl radicals	[1]
Hydrolysis Half-life	2.1 days	25°C, pH 7	[1]

Table 3: Ecotoxicity Data for **2-Bromopropane**

Organism	Endpoint	Value	Exposure Duration	Reference
Daphnia magna	EC50 (Immobilization)	8.3 mg/L	48 hours	

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of the environmental impact of **2-bromopropane**. The following sections outline the key experimental protocols.

Aerobic Biodegradation in Soil (Adapted from OECD 307)

This protocol is designed to assess the aerobic degradation of **2-bromopropane** in soil.

4.1.1. Materials

- Fresh, sieved soil with known characteristics (pH, organic carbon content, texture).

- Radiolabeled ($[^{14}C]$) **2-bromopropane**.

- Incubation vessels (e.g., biometer flasks) that allow for trapping of evolved $[^{14}C]CO_2$.

- Trapping solutions (e.g., potassium hydroxide or sodium hydroxide).

- Scintillation counter for radioactivity measurement.

- Analytical instruments for parent compound and metabolite analysis (e.g., GC-MS, HPLC).

4.1.2. Procedure

- Soil Preparation: Collect and sieve fresh soil. Determine its key physicochemical properties. Adjust the moisture content to 40-60% of its water-holding capacity.

- Test Substance Application: Prepare a stock solution of [^{14}C]-**2-bromopropane**. Apply the solution to the soil to achieve the desired test concentration.

- Incubation: Place the treated soil in the incubation vessels. Connect the vessels to a system for trapping evolved [^{14}C]CO_2. Incubate in the dark at a controlled temperature (e.g., 20-25°C).

- Sampling and Analysis: At predetermined time intervals, sacrifice replicate vessels. Extract the soil to determine the concentration of the parent compound and its degradation products using appropriate analytical techniques. Measure the radioactivity in the CO_2 trapping solution to quantify mineralization.

- Data Analysis: Calculate the half-life (DT50) of **2-bromopropane** in the soil. Identify and quantify major metabolites.

Acute Immobilization Test with Daphnia magna (Adapted from OECD 202)

This protocol determines the acute toxicity of **2-bromopropane** to Daphnia magna.

4.2.1. Materials

- Daphnia magna neonates (<24 hours old).

- Reconstituted hard water or other suitable culture medium.

- Test vessels (e.g., glass beakers).
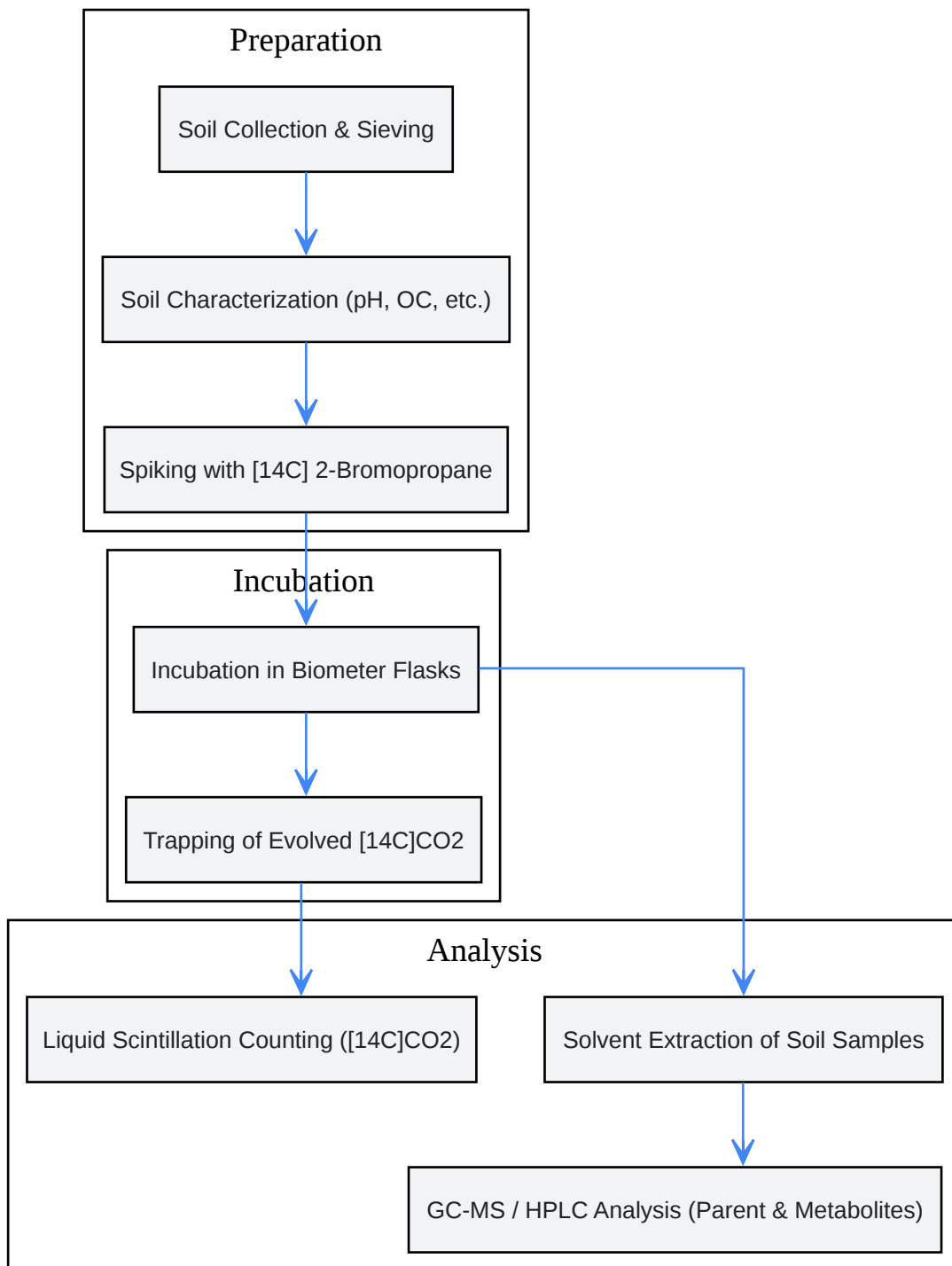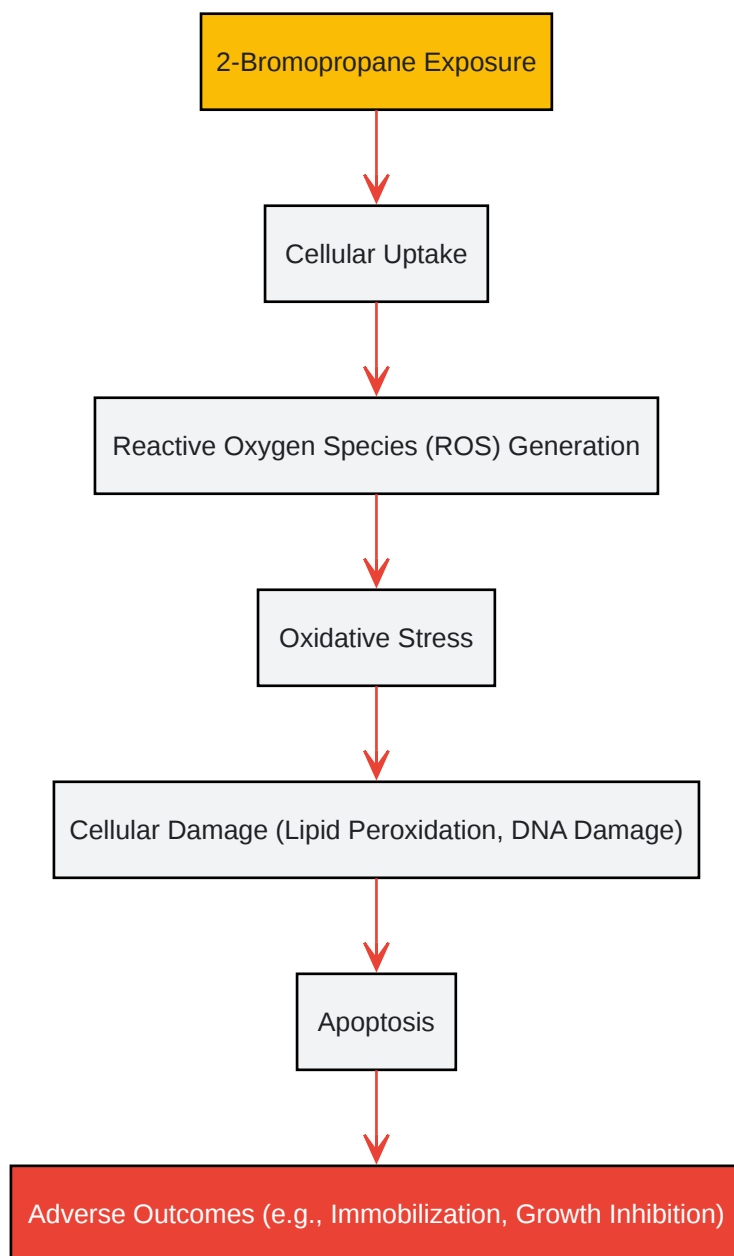
- **2-Bromopropane** stock solution.

4.2.2. Procedure

- Test Solutions: Prepare a series of test concentrations of **2-bromopropane** in the culture medium. Include a control with no test substance.

- Exposure: Introduce a set number of daphnid neonates (e.g., 20 per concentration, divided into replicates) into each test vessel.

- Incubation: Maintain the test vessels under controlled conditions (e.g., 20 ± 2°C, 16-hour light/8-hour dark photoperiod) for 48 hours.

- Observation: At 24 and 48 hours, count the number of immobilized daphnids in each vessel. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.

- Data Analysis: Calculate the EC50 value and its 95% confidence limits for the 48-hour exposure period using appropriate statistical methods.

Signaling Pathways and Experimental Workflows

The following diagrams, created using Graphviz (DOT language), illustrate key processes related to the environmental impact and analysis of **2-bromopropane**.

Biodegradation Pathway

2-Bromopropane	→Hydrolytic Dehalogenation→	Propan-2-ol	→Oxidation→	Acetone	→Mineralization→	$CO_2 + H_2O$

Preparation

Soil Collection & Sieving

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Soil Characterization (pH, OC, etc.)

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Spiking with [14C] 2-Bromopropane

Incubation

Incubation in Biometer Flasks

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Trapping of Evolved [14C]CO2

Analysis

Liquid Scintillation Counting ([14C]CO2)

Solvent Extraction of Soil Samples

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GC-MS / HPLC Analysis (Parent & Metabolites)

2-Bromopropane Exposure

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Cellular Uptake

↓

Reactive Oxygen Species (ROS) Generation

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Oxidative Stress

↓

Cellular Damage (Lipid Peroxidation, DNA Damage)

↓

Apoptosis

↓

Adverse Outcomes (e.g., Immobilization, Growth Inhibition)

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